

Comprehensive Safety Protocol for Handling Ethyl Benzoate

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Compound of Interest

Compound Name: Ethyl benzoate

Cat. No.: B195668

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This guide provides essential safety, handling, and disposal information for **Ethyl benzoate**, tailored for laboratory and research professionals. Following these procedures is critical for ensuring personal safety and regulatory compliance.

Hazard Identification and Exposure Data

Ethyl benzoate is a combustible liquid that may be harmful if swallowed, inhaled, or absorbed through the skin.^[1] It can cause irritation to the skin, eyes, and respiratory tract.^{[1][2]}

Quantitative Safety Data Summary

Property	Value	Source
Acute Oral Toxicity (LD50, Rat)	2100 mg/kg	^{[3][4][5]}
Flash Point (Closed Cup)	88°C (190.4°F)	^[3]
Auto-Ignition Temperature	490°C (914°F)	^[3]
Boiling Point	213°C (415.4°F)	^[3]
Melting Point	-34.6°C (-30.3°F)	^[3]
Vapor Density	5.17 (Air = 1)	^[3]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and consistent use of appropriate PPE are the most effective ways to mitigate risks associated with **Ethyl benzoate**.

Engineering Controls and Ventilation

- Primary Control: Always handle **Ethyl benzoate** in a well-ventilated area.[\[6\]](#)[\[7\]](#) Use of a chemical fume hood or local exhaust ventilation is recommended to keep airborne concentrations below exposure limits.[\[5\]](#)[\[8\]](#)
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible in the immediate work area.[\[9\]](#)

Required Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[\[4\]](#)[\[5\]](#)
- Hand Protection: Wear impervious protective gloves (e.g., Neoprene) to prevent skin contact.[\[2\]](#)[\[6\]](#) Always inspect gloves for integrity before use and use proper removal techniques to avoid contaminating your skin.[\[9\]](#)
- Body Protection: A standard laboratory coat is recommended.[\[6\]](#) For tasks with a higher risk of splashing, wear appropriate protective clothing to prevent skin exposure.[\[5\]](#)[\[10\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[\[1\]](#) If ventilation is insufficient, or if you are experiencing respiratory irritation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type OV/AG or ABEK).[\[1\]](#)[\[9\]](#)

Safe Handling and Hygiene Practices

- Avoid direct contact with skin, eyes, and clothing.[\[8\]](#)[\[10\]](#)
- Do not inhale vapors or mists.[\[1\]](#)[\[6\]](#)

- Keep the container tightly closed when not in use.[1][3]
- Keep away from heat, sparks, open flames, and other sources of ignition.[6][11]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4][10]
- Remove and wash contaminated clothing before reuse.[5][6]

Emergency and Disposal Plan

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate unnecessary personnel from the area.[9][10]
- Ventilate: Ensure the area is well-ventilated.[4][6]
- Remove Ignition Sources: Immediately remove all sources of ignition from the spill area.[7][12]
- Containment: Wear appropriate PPE. Contain the spill using an inert absorbent material like sand, earth, or vermiculite.[4][7] Do not allow the product to enter drains or waterways.[1][4]
- Collection: Carefully scoop the absorbed material into a suitable, labeled container for disposal.[1][4][7]

First Aid Protocols

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[9] Seek medical attention if irritation persists.[9][10]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[1][4] Seek medical attention if irritation develops or persists.[9]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][9]

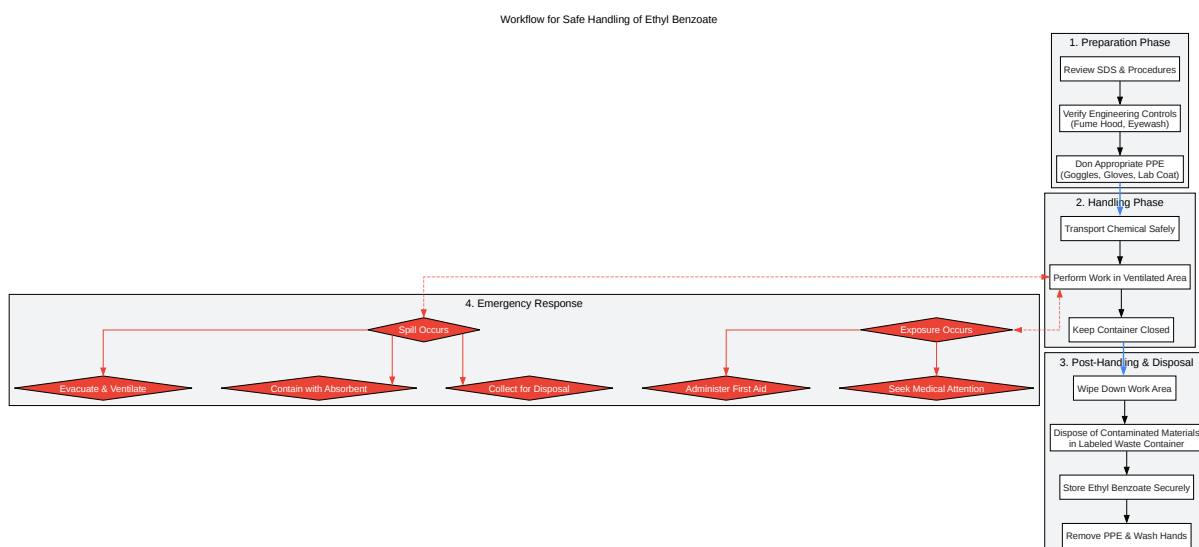
- Ingestion: Do NOT induce vomiting.[4][6] Rinse the mouth with water. Never give anything by mouth to an unconscious person and seek immediate medical attention.[4][9]

Storage and Disposal

- Storage: Store **Ethyl benzoate** in a cool, dry, and well-ventilated area in its original, tightly sealed container.[1][3][7] Keep it away from incompatible materials such as strong oxidizing agents, strong bases, and inorganic acids.[6][11]
- Disposal: Dispose of unused product and contaminated materials as hazardous waste.[4] This should be done through a licensed disposal company in accordance with all federal, state, and local environmental regulations.[8][12] Do not dispose of the material in drains or sewers.

Procedural Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Ethyl benzoate**, from initial preparation to final disposal.



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Caption: Logical workflow for the safe handling of **Ethyl benzoate**.

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References

- 1. dept.harpercollege.edu [dept.harpercollege.edu]
- 2. utsi.edu [utsi.edu]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. directpcw.com [directpcw.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. tcichemicals.com [tcichemicals.com]
- 9. brecklandscientific.co.uk [brecklandscientific.co.uk]
- 10. lobachemie.com [lobachemie.com]
- 11. fishersci.com [fishersci.com]
- 12. aksci.com [aksci.com]
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